

An In-depth Technical Guide to the Thermochemical Properties of 3-Methylpyrazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylpyrazole

Cat. No.: B3431038

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical properties of **3-methylpyrazole**, a heterocyclic compound of significant interest in pharmaceutical and materials science. This document collates experimental data, details the methodologies for their determination, and presents a relevant reaction pathway, offering a centralized resource for researchers and professionals working with this compound.

Core Thermochemical and Physical Data

The following tables summarize the key thermochemical and physical properties of **3-methylpyrazole**. This data is crucial for understanding its stability, reactivity, and behavior in various chemical processes.

Table 1: Thermochemical Properties of **3-Methylpyrazole** at 298.15 K

Property	Value	Units
Standard Molar Enthalpy of Formation (liquid)	74.2 ± 1.8	$\text{kJ}\cdot\text{mol}^{-1}$
Standard Molar Enthalpy of Combustion (liquid)	-2504.5 ± 1.6	$\text{kJ}\cdot\text{mol}^{-1}$
Standard Molar Enthalpy of Vaporization	65.9 ± 2.0	$\text{kJ}\cdot\text{mol}^{-1}$
Standard Molar Enthalpy of Formation (gas)	140.1 ± 2.6	$\text{kJ}\cdot\text{mol}^{-1}$
Proton Affinity	906.0	$\text{kJ}\cdot\text{mol}^{-1}$
Gas Basicity	874.2	$\text{kJ}\cdot\text{mol}^{-1}$

Table 2: Physical Properties of **3-Methylpyrazole**

Property	Value	Units
Molecular Formula	$\text{C}_4\text{H}_6\text{N}_2$	-
Molecular Weight	82.10	$\text{g}\cdot\text{mol}^{-1}$
Melting Point	36.5	$^{\circ}\text{C}$
Boiling Point	204	$^{\circ}\text{C}$
Density (at 25 $^{\circ}\text{C}$)	1.02	$\text{g}\cdot\text{mL}^{-1}$
Refractive Index (n _{20/D})	1.495	-
Water Solubility	Miscible	-

Experimental Protocols

The determination of the thermochemical data presented above relies on precise calorimetric and analytical techniques. The following sections provide an overview of the methodologies employed.

Static Bomb Combustion Calorimetry (for Enthalpy of Formation)

The standard molar enthalpy of formation of liquid **3-methylpyrazole** was determined using static bomb calorimetry. This technique measures the heat released during the complete combustion of a substance in a constant-volume container.

Methodology:

- **Sample Preparation:** A precisely weighed sample of high-purity **3-methylpyrazole** (typically in a gelatin capsule for liquids) is placed in a crucible inside a high-pressure vessel, the "bomb."
- **Pressurization:** The bomb is sealed and pressurized with an excess of pure oxygen (typically to around 3 MPa).
- **Immersion:** The bomb is placed in a well-insulated water bath (the calorimeter) equipped with a high-precision thermometer.
- **Ignition:** The sample is ignited by passing an electric current through a fuse wire.
- **Temperature Measurement:** The temperature change of the water bath is meticulously recorded.
- **Calibration:** The energy equivalent of the calorimeter is determined by combusting a certified standard reference material, such as benzoic acid, under identical conditions.
- **Data Analysis:** The standard specific energy of combustion is calculated from the corrected temperature rise and the energy equivalent of the calorimeter. From this, the standard molar enthalpy of combustion is derived. The standard molar enthalpy of formation is then calculated using Hess's Law, utilizing the known standard enthalpies of formation of the combustion products (CO_2 , H_2O , and N_2).

Calvet Microcalorimetry (for Enthalpy of Vaporization)

The standard molar enthalpy of vaporization was measured using a Calvet-type microcalorimeter. This heat-flux calorimeter is highly sensitive and suitable for measuring the

heat effects of phase transitions.

Methodology:

- **Sample Loading:** A small, accurately weighed sample of **3-methylpyrazole** is placed in a sample cell.
- **Thermal Equilibration:** The sample cell is introduced into the calorimeter, which is maintained at a constant temperature (e.g., 298.15 K), and allowed to reach thermal equilibrium.
- **Vaporization:** The sample is vaporized under a controlled atmosphere or vacuum. The heat absorbed during this endothermic process is detected by the thermopiles surrounding the sample cell.
- **Signal Integration:** The resulting heat flow signal is integrated over time to determine the total heat of vaporization.
- **Calibration:** The instrument is calibrated by the Joule effect, where a known amount of heat is dissipated by a resistor within the sample cell.

Knudsen Effusion Method (for Vapor Pressure and Enthalpy of Sublimation)

While direct sublimation data for **3-methylpyrazole** is not readily available, the Knudsen effusion method is a common technique for determining the vapor pressure of solids, from which the enthalpy of sublimation can be derived via the Clausius-Clapeyron equation.

Methodology:

- **Sample Placement:** A sample of the solid substance is placed in a Knudsen cell, which is a small container with a precisely machined, small orifice.
- **High Vacuum:** The cell is placed in a high-vacuum chamber.
- **Temperature Control:** The temperature of the cell is carefully controlled and varied.

- **Effusion and Mass Loss Measurement:** Molecules effuse through the orifice into the vacuum. The rate of mass loss of the sample is measured over time using a sensitive microbalance.
- **Vapor Pressure Calculation:** The vapor pressure is calculated from the rate of mass loss, the area of the orifice, the temperature, and the molar mass of the substance.
- **Enthalpy of Sublimation Determination:** The enthalpy of sublimation is determined from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature (a van't Hoff plot).

Reaction Pathway Visualization

3-Methylpyrazole and its derivatives are versatile building blocks in organic synthesis. The following diagram illustrates a representative reaction mechanism involving a substituted pyrazole, the ANRORC (Addition of the Nucleophile, Ring Opening, Ring Closure) reaction of 3-methyl-1,4-dinitro-1H-pyrazole with an arylhydrazine.[1] This type of reaction highlights the reactivity of the pyrazole ring system.

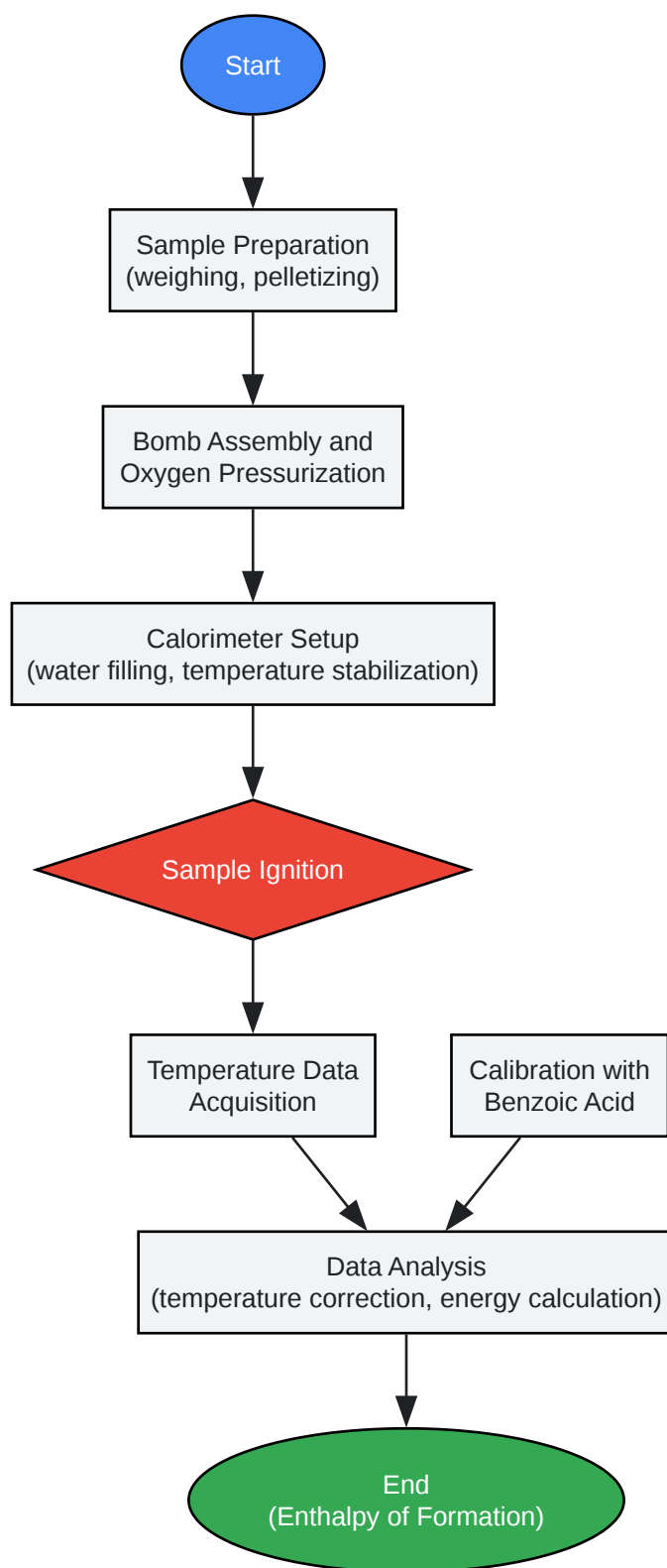


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Caption: ANRORC mechanism for a substituted methylpyrazole.

Experimental Workflow Visualization

The determination of the enthalpy of formation using bomb calorimetry involves a precise and sequential workflow to ensure accuracy. The following diagram outlines the key steps in this experimental process.



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Caption: Workflow for Bomb Calorimetry Experiment.

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermochemical Properties of 3-Methylpyrazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3431038#thermochemical-properties-of-3-methylpyrazole]

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